

Ensuring consistent results in Rock-IN-32-based experiments

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Compound of Interest

Compound Name: *Rock-IN-32*

Cat. No.: *B12367872*

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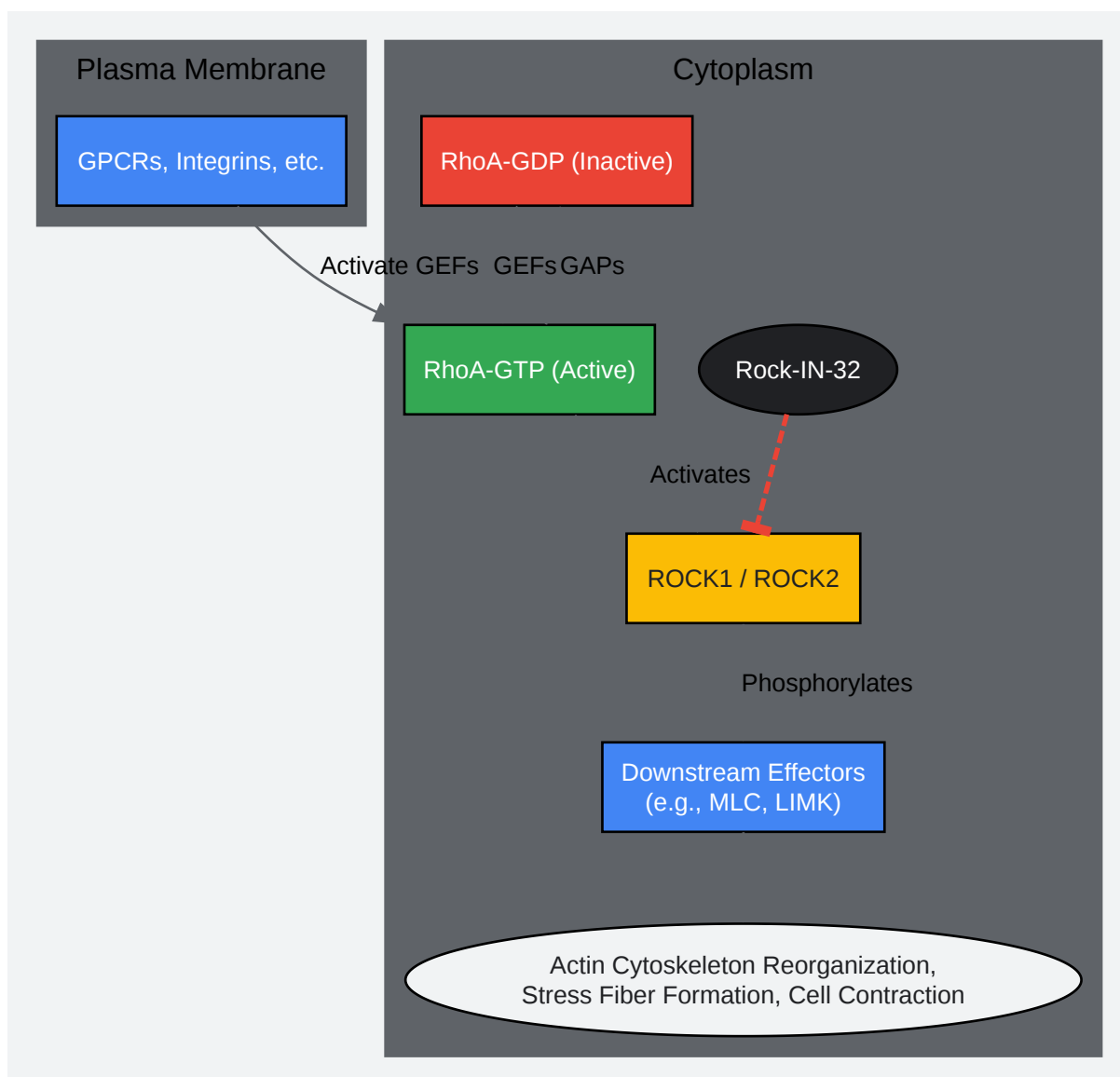
Technical Support Center: Rock-IN-32

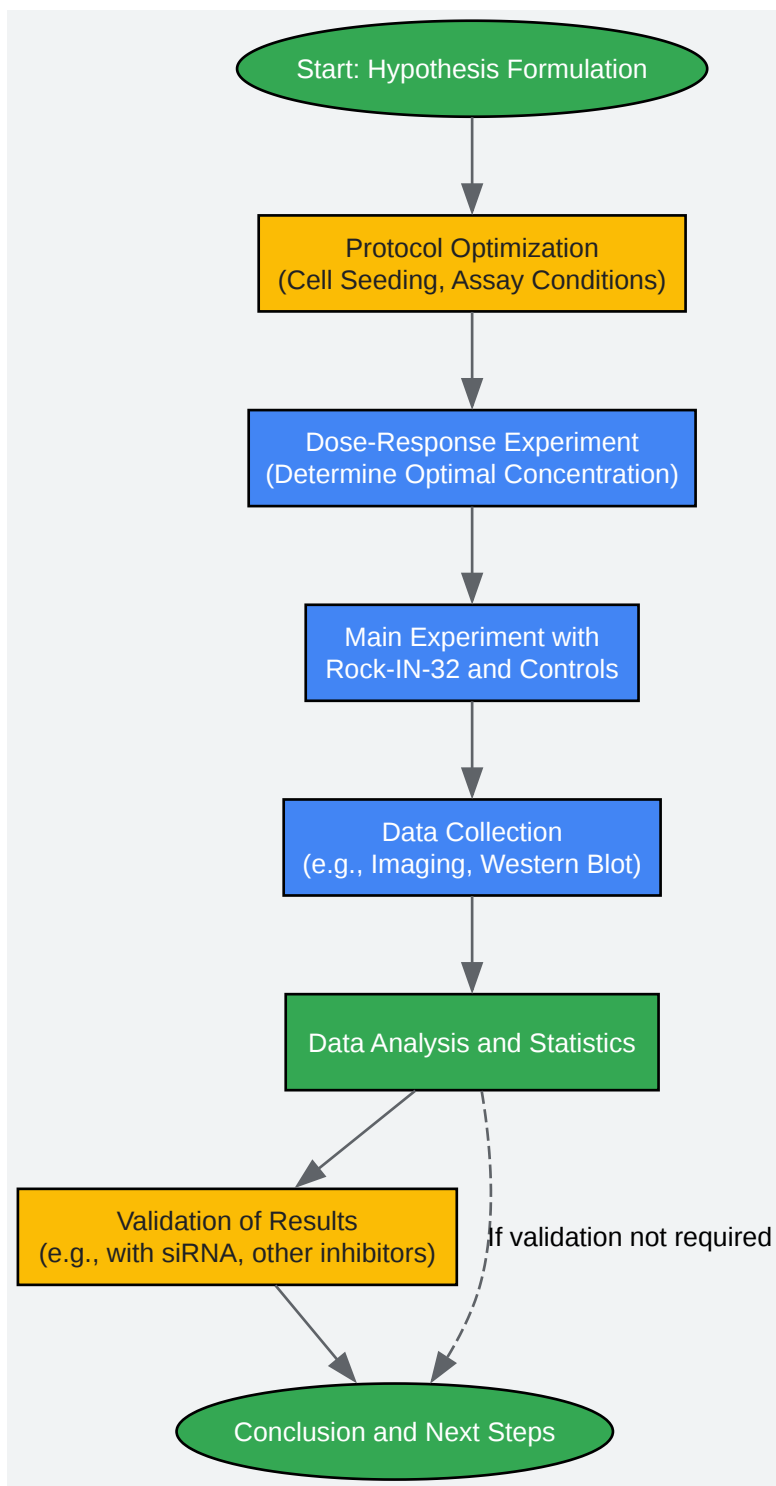
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals achieve consistent and reliable results in experiments utilizing **Rock-IN-32**.

Introduction to **Rock-IN-32**

Rock-IN-32 is a potent and selective inhibitor of Rho-associated coiled-coil containing protein kinase 2 (ROCK2), with a reported IC₅₀ value of 11 nM.^{[1][2]} It is a valuable tool for investigating the physiological and pathological roles of the Rho/ROCK signaling pathway, which is implicated in various cellular processes including cell adhesion, migration, proliferation, and apoptosis.^[3] Due to the limited volume of specific published data on **Rock-IN-32**, this guide also incorporates best practices and troubleshooting strategies derived from experiments with other well-characterized ROCK inhibitors.

Diagram: The Rho/ROCK Signaling Pathway and Point of Inhibition





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References

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- 2. medchemexpress.com [medchemexpress.com]
- 3. Effects of Rho-Associated Kinase (Rock) Inhibitors (Alternative to Y-27632) on Primary Human Corneal Endothelial Cells - PMC [pmc.ncbi.nlm.nih.gov]
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